

An In-Depth Technical Guide to the Safety of Aniline Hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aniline hydrobromide

Cat. No.: B145842

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **aniline hydrobromide** (CAS No. 542-11-0), a compound utilized in various organic syntheses, including the production of dyes and pharmaceuticals.^[1] This document consolidates critical data from Safety Data Sheets (SDS) and related toxicological literature to facilitate safe handling, storage, and emergency response.

Hazard Identification and Classification

Aniline hydrobromide is classified as a hazardous substance with significant acute and chronic health risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its potential dangers.

GHS Classification Summary^[2]

| Hazard Class | Category | Hazard Statement |
|--|--------------|--|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin |
| Acute Toxicity, Inhalation | Category 3 | H331: Toxic if inhaled |
| Skin Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 1/2 | H318/H319: Causes serious eye damage/irritation |
| Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction |
| Germ Cell Mutagenicity | Category 2 | H341: Suspected of causing genetic defects |
| Carcinogenicity | Category 2 | H351: Suspected of causing cancer |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 1 | H372: Causes damage to organs through prolonged or repeated exposure |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment, Chronic Hazard | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Signal Word: Danger[2]

Hazard Pictograms:

Physicochemical Information

Aniline hydrobromide is a white to off-white crystalline solid.[3] It is a salt formed from the reaction of aniline with hydrobromic acid.[4] Key physicochemical properties are summarized

below. It is important to note that some reported values, such as melting point, show discrepancies across different sources.

Table of Physicochemical Properties

| Property | Value | Source(s) |
|------------------|---|-----------|
| Chemical Formula | C ₆ H ₈ BrN | [2] |
| Molecular Weight | 174.04 g/mol | [5] |
| CAS Number | 542-11-0 | [2] |
| Appearance | White to light yellow to dark green powder to crystal | [3] |
| Melting Point | 285 °C (decomposes) | [6] |
| Solubility | Soluble in water | [4][6] |
| Sensitivity | Air, light, and moisture sensitive | [6] |

Toxicological Data

The primary toxicological concern with aniline and its salts is the induction of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it incapable of transporting oxygen.[7] This can lead to cyanosis (a bluish discoloration of the skin and lips), headache, dizziness, and in severe cases, respiratory distress, collapse, and even death.[8] Aniline is also suspected of being a human carcinogen, with animal studies showing evidence of spleen cancer.[8]

Quantitative Toxicity Data (Primarily from Aniline)

| Endpoint | Value | Species | Route | Source(s) |
|----------|-------------------|------------|------------|-----------|
| LD50 | 250 mg/kg | Rat | Oral | [9][10] |
| LD50 | 464 mg/kg | Mouse | Oral | [9] |
| LD50 | 820 µL/kg | Rabbit | Dermal | [9][10] |
| LD50 | 1290 mg/kg | Guinea Pig | Dermal | [9] |
| LC50 | 175 ppm (7 hours) | Mouse | Inhalation | [9] |
| LC50 | 248 ppm (4 hours) | Mouse | Inhalation | [10] |

Experimental Protocols

Detailed experimental protocols for **aniline hydrobromide** are not readily available in standard SDSs. The following are representative methodologies for key toxicological assessments, based on standard OECD guidelines and protocols for aniline and related compounds.

Acute Oral Toxicity Study (Up-and-Down Procedure - OECD 425)

Objective: To determine the median lethal dose (LD50) of **aniline hydrobromide** following a single oral administration.

Methodology:

- Animal Model: Healthy, young adult female rats (e.g., Wistar or Sprague-Dawley strain), nulliparous and non-pregnant.
- Housing and Acclimatization: Animals are housed in standard laboratory conditions for at least 5 days prior to the study to allow for acclimatization.
- Dose Preparation: **Aniline hydrobromide** is dissolved in a suitable vehicle (e.g., distilled water).

- Administration: A single animal is dosed using a stomach tube or a suitable intubation cannula. The dose is selected based on a preliminary estimation of the LD50.
- Observation: The animal is observed for mortality and clinical signs of toxicity for up to 14 days.
- Sequential Dosing: Depending on the outcome (survival or death), the next animal is dosed at a lower or higher dose, respectively. This sequential process continues until the stopping criteria are met.
- Data Analysis: The LD50 is calculated using the maximum likelihood method.

Skin Irritation/Corrosion Study (OECD 404)

Objective: To assess the potential of **aniline hydrobromide** to cause skin irritation or corrosion.

Methodology:

- Animal Model: Healthy, young adult albino rabbits.
- Test Substance Preparation: A small amount of finely powdered **aniline hydrobromide** (e.g., 0.5 g) is moistened with a few drops of a suitable vehicle (e.g., water) to form a paste.
- Application: The test substance is applied to a small area of shaved skin on the back of the rabbit and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The dressing is removed after a 4-hour exposure period.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.

Acute Eye Irritation/Corrosion Study (OECD 405)

Objective: To determine the potential of **aniline hydrobromide** to cause eye irritation or corrosion.

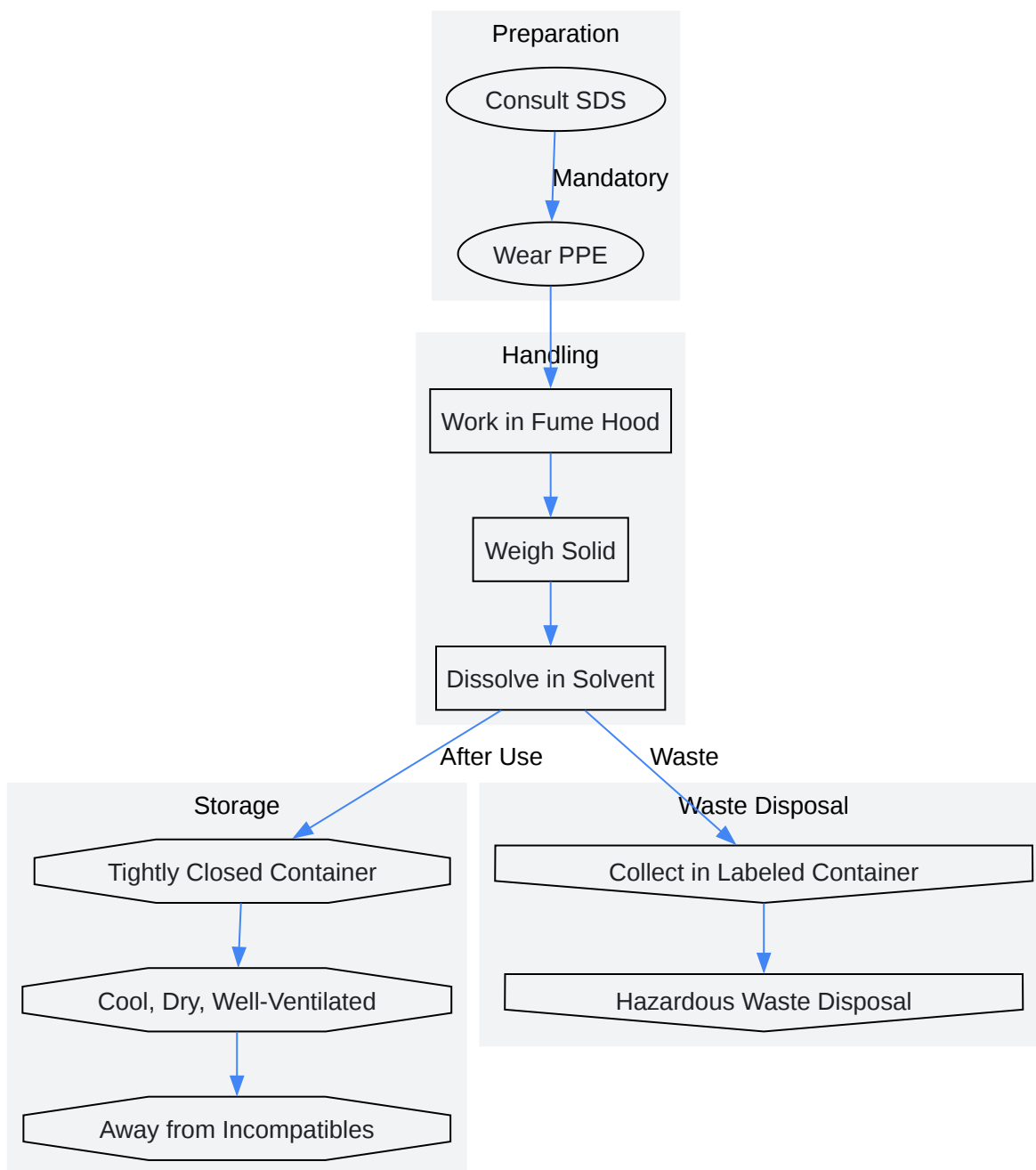
Methodology:

- Animal Model: Healthy, young adult albino rabbits.
- Test Substance Application: A small amount of **aniline hydrobromide** (e.g., 0.1 g of solid) is instilled into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- Scoring: The ocular lesions are scored according to a standardized grading system.

Safety and Handling Workflows

Laboratory Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure to **aniline hydrobromide**.

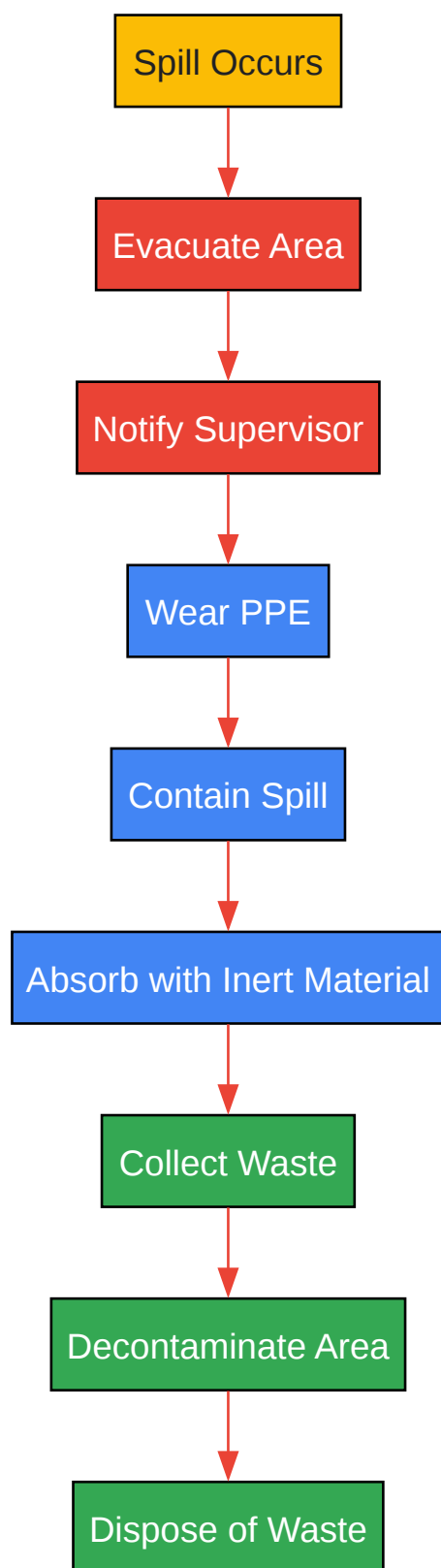


[Click to download full resolution via product page](#)

Caption: Laboratory Handling Workflow for **Aniline Hydrobromide**.

Emergency Spill Response

A prompt and appropriate response to a spill is critical to prevent exposure and environmental contamination.

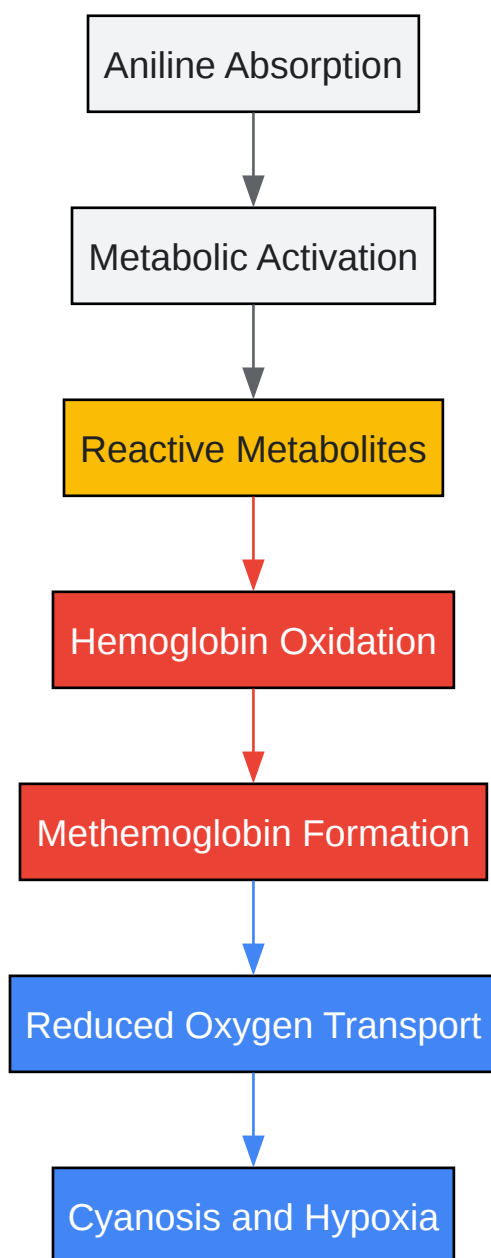


[Click to download full resolution via product page](#)

Caption: Emergency Spill Response for **Aniline Hydrobromide**.

Toxicological Pathway: Aniline-Induced Methemoglobinemia

The primary mechanism of aniline toxicity involves its metabolic activation to reactive intermediates that oxidize hemoglobin.



[Click to download full resolution via product page](#)

Caption: Simplified Pathway of Aniline-Induced Methemoglobinemia.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[11\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[11\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[11\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[\[9\]](#) Seek immediate medical attention.[\[2\]](#)

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[12\]](#) Wear a self-contained breathing apparatus (SCBA) and full protective gear.
- Accidental Release: Evacuate the area and ensure adequate ventilation.[\[10\]](#) Wear appropriate personal protective equipment (PPE), including respiratory protection.[\[12\]](#) Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal.[\[11\]](#)

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[13\]](#) Avoid breathing dust and contact with skin and eyes.[\[12\]](#) Wash thoroughly after handling.[\[2\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[11\]](#)[\[14\]](#) Keep the container tightly closed.[\[13\]](#) The substance is sensitive to light, air, and moisture.[\[6\]](#)

This guide is intended to provide a summary of the available safety information for **aniline hydrobromide**. It is not a substitute for a thorough review of the full Safety Data Sheet (SDS)

and consultation with safety professionals. Always adhere to your institution's specific safety protocols and guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-industry.com [alfa-industry.com]
- 2. Page loading... [guidechem.com]
- 3. CAS 542-11-0: Benzenamine, hydrobromide (1:1) | CymitQuimica [cymitquimica.com]
- 4. Buy Aniline hydrobromide | 542-11-0 [smolecule.com]
- 5. Aniline hydrobromide (CAS 542-11-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. mgt-en248.env.aladdin-e.com [mgt-en248.env.aladdin-e.com]
- 7. benchchem.com [benchchem.com]
- 8. nj.gov [nj.gov]
- 9. southwest.tn.edu [southwest.tn.edu]
- 10. fishersci.com [fishersci.com]
- 11. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 12. geneseo.edu [geneseo.edu]
- 13. aksci.com [aksci.com]
- 14. bloomtechz.com [bloomtechz.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safety of Aniline Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b145842#aniline-hydrobromide-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b145842#aniline-hydrobromide-safety-data-sheet-sds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com